

# **UCF-101 Experiments: Technical Support Center**

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Compound of Interest		
Compound Name:	Ucf-101	
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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their **UCF-101**-based experiments.

# **Frequently Asked Questions (FAQs)**

Q1: What is the **UCF-101** dataset?

The **UCF-101** dataset is a widely used benchmark for action recognition in videos. It contains 13,320 video clips from 101 action categories, collected from YouTube.[1][2][3][4] The dataset is known for its diversity in actions, camera motion, object appearance and pose, cluttered backgrounds, and varied illumination conditions.[3] The action classes are divided into five types: Human-Object Interaction, Body-Motion Only, Human-Human Interaction, Playing Musical Instruments, and Sports.

Q2: Where can I download the **UCF-101** dataset and its official train/test splits?

The official source for the **UCF-101** dataset and its train/test splits is the University of Central Florida's Center for Research in Computer Vision website. It's crucial to use the official splits to ensure a fair comparison with other published results. The dataset is approximately 6.5 GB in size.

Q3: What are the official train/test splits and why are they important?

The official train/test splits for **UCF-101** are provided to standardize the evaluation of models. A key characteristic of the dataset is that videos are grouped, with each group containing clips

## Troubleshooting & Optimization





that may share common features like background or actors. The official splits are designed to keep videos from the same group within the same set (either training or testing) to prevent the model from learning trivial similarities and to ensure a more robust evaluation of its generalization capabilities. Using a random split can lead to inflated performance metrics.

Q4: My model is overfitting on the **UCF-101** dataset. What are the common causes and solutions?

Overfitting is a frequent challenge with **UCF-101**, primarily because the dataset is relatively small for training deep 3D convolutional neural networks (CNNs) from scratch.

#### Common Causes:

- Training a deep model from scratch: 3D CNNs have a large number of parameters, and the ~9,500 training videos in UCF-101 may not be sufficient to learn them effectively without overfitting.
- Incorrect train/test split: If videos from the same group are present in both the training and testing sets, the model may learn superficial features, leading to high training accuracy but poor generalization.
- Lack of data augmentation: Not augmenting the training data can lead to the model memorizing the training examples.

#### Solutions:

- Transfer Learning: Use models pre-trained on larger datasets like Kinetics. This is a highly effective strategy to improve performance and reduce overfitting.
- Data Augmentation: Employ video-level data augmentation techniques such as horizontal flipping, random cropping, and temporal jittering.
- Regularization: Use techniques like dropout and weight decay to prevent the model from becoming too complex.
- Early Stopping: Monitor the validation loss and stop training when it starts to increase to prevent the model from overfitting to the training data.



Q5: What are the common approaches for action recognition on UCF-101?

Several deep learning approaches have been successfully applied to **UCF-101**:

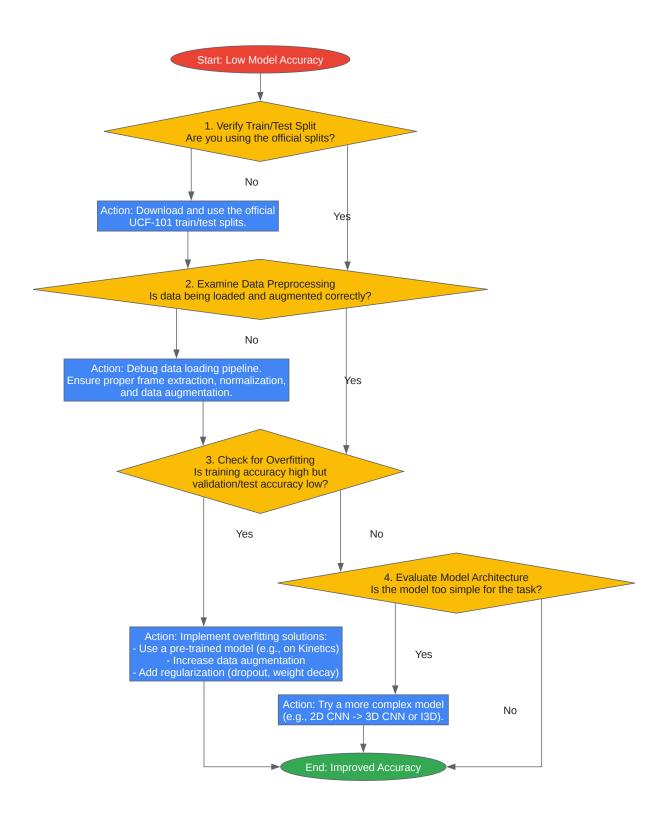
- 2D CNNs: These models treat videos as a collection of frames and perform classification on individual frames, aggregating the predictions. They are computationally less expensive but may not capture temporal information effectively.
- 3D CNNs (e.g., C3D): These models use 3D convolutions to learn spatio-temporal features directly from video data.
- Two-Stream Networks: This approach uses two separate networks, one for spatial information (RGB frames) and another for temporal information (optical flow), and fuses their predictions.
- Inflated 3D ConvNets (I3D): This architecture "inflates" successful 2D ImageNet models into 3D, allowing them to leverage pre-trained ImageNet weights while learning spatio-temporal features.
- Recurrent Neural Networks (RNNs) with CNNs: A CNN is used to extract features from each frame, and an RNN (like LSTM) is used to model the temporal relationships between these features.

# **Troubleshooting Guides**

Guide 1: Low Model Accuracy

If your model is achieving low accuracy on the **UCF-101** test set, follow these troubleshooting steps:





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Caption: Troubleshooting workflow for low model accuracy.

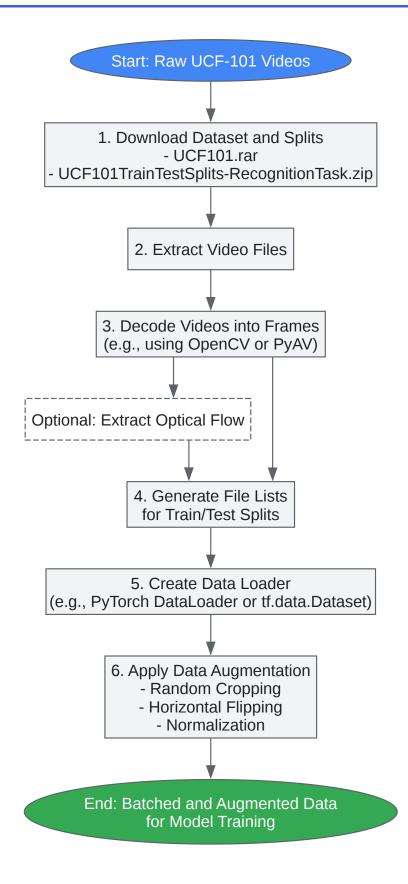




Guide 2: Data Loading and Preprocessing Issues

Properly loading and preprocessing the **UCF-101** dataset is a critical first step. Here is a general workflow:





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Caption: Data preparation workflow for UCF-101.



## **Experimental Protocols**

Protocol 1: 2D CNN (ResNet-based) with Frame Averaging

This approach uses a pre-trained 2D CNN to extract features from individual frames and then averages the predictions.

- Data Preprocessing:
  - For each video, sample a fixed number of frames (e.g., 25).
  - For each frame, apply standard image augmentations: random cropping, horizontal flipping, and normalization using ImageNet statistics.
- Model Architecture:
  - Use a ResNet model (e.g., ResNet-50) pre-trained on ImageNet.
  - Replace the final fully connected layer with a new one that has 101 outputs, corresponding to the number of classes in UCF-101.
- Training:
  - Freeze the initial convolutional layers of the ResNet and train only the final classification layer for a few epochs.
  - Fine-tune the entire network with a small learning rate.
  - Use a standard optimizer like SGD with momentum or Adam.
- Inference:
  - For a given test video, extract multiple frames (e.g., 25 evenly spaced frames).
  - Obtain the prediction probabilities for each frame from the fine-tuned model.
  - Average the probabilities across all frames to get the final video-level prediction.

Protocol 2: 3D CNN (C3D)



This protocol uses a 3D CNN to learn spatio-temporal features.

### Data Preprocessing:

- Extract video clips of a fixed length (e.g., 16 frames) with a certain temporal stride.
- Resize the frames to a consistent resolution (e.g., 128x171) and then take random crops (e.g., 112x112) for training and a center crop for testing.
- Normalize the pixel values.

#### Model Architecture:

 Implement the C3D architecture, which consists of several 3D convolutional and pooling layers followed by fully connected layers.

### Training:

- It is highly recommended to fine-tune a C3D model pre-trained on a larger dataset like
  Sports-1M. Training from scratch on UCF-101 is prone to severe overfitting.
- Use an appropriate learning rate and optimizer for fine-tuning.

### • Inference:

 For a test video, extract multiple clips and average their predictions to get the final classification.

Protocol 3: Inflated 3D ConvNet (I3D)

This protocol leverages a 2D CNN pre-trained on ImageNet and "inflates" it to a 3D CNN, which is then fine-tuned on a large-scale video dataset (Kinetics) and finally on **UCF-101**.

#### Data Preprocessing:

- Similar to the 3D CNN protocol, extract fixed-length clips (e.g., 64 frames).
- Resize and crop the frames.



- For the two-stream version, pre-compute optical flow for the temporal stream.
- Model Architecture:
  - Use an I3D model with weights pre-trained on the Kinetics dataset. This is a crucial step for achieving state-of-the-art performance.
- Training (Fine-tuning):
  - Fine-tune the I3D model on the UCF-101 training set with a small learning rate.
- Inference:
  - Average the predictions from multiple clips of the test video. For the two-stream I3D, fuse the predictions from the RGB and flow streams.

## **Data Presentation: Performance Comparison**

The following tables summarize the performance of various models on the **UCF-101** dataset based on the official train/test splits.

Table 1: Performance of Different Model Architectures on UCF-101

Model	Input Modality	Pre-trained Dataset	Accuracy (%)
C3D	RGB	Sports-1M	82.3
Two-Stream + LSTM	RGB + Flow	ImageNet	88.6
ST-ResNet*	RGB + Flow	ImageNet	93.4
Two-Stream Fusion	RGB + Flow	ImageNet	92.5
I3D	RGB	ImageNet + Kinetics	95.1
I3D Two-Stream	RGB + Flow	ImageNet + Kinetics	98.0
R(2+1)D-BERT	RGB	-	98.69

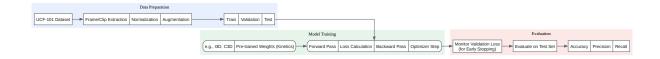
Table 2: Impact of Pre-training on I3D Model Performance on UCF-101



I3D Model	Pre-trained Dataset	Accuracy (%)
RGB	ImageNet	84.5
Flow	ImageNet	85.5
RGB	Kinetics	95.1
Flow	Kinetics	95.6
RGB + Flow	ImageNet + Kinetics	98.0

# **Signaling Pathways and Workflows**

Typical Training Pipeline for Action Recognition



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Caption: A typical training pipeline for **UCF-101**.

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